

NMR Spectral Characterization Guide: 2-(2-Methoxyphenyl)pyridin-3-ol

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Compound of Interest

Compound Name: 2-(2-Methoxyphenyl)pyridin-3-ol

CAS No.: 1261971-75-8

Cat. No.: B6366048

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Executive Summary & Application Context

2-(2-Methoxyphenyl)pyridin-3-ol is a functionalized biaryl system featuring an intramolecular hydrogen bond capability (between the pyridyl nitrogen and the hydroxyl group) and a sterically demanding ortho-methoxy substituent.

In drug discovery and catalysis, this molecule is often synthesized via Suzuki-Miyaura cross-coupling of 2-iodo-pyridin-3-ol and 2-methoxyphenylboronic acid. A critical challenge in this synthesis is distinguishing the desired

-arylated product (the target) from the thermodynamically stable

-arylated impurity (3-((2-methoxyphenyl)oxy)pyridine).

This guide provides the definitive spectral signatures to validate the structure and assess purity.

Strategic Comparison: Target vs. Alternatives

The following table contrasts the target molecule with its primary structural "alternatives" encountered during development.

Feature	Target Product2-(2-Methoxyphenyl)pyridin-3-ol	Alternative A (Impurity)3-((2-Methoxyphenyl)oxy)pyridine	Alternative B (Analog)2-Phenylpyridin-3-ol
Connectivity	C–C Biaryl Bond (Pyridine C2 to Phenyl C1')	C–O Ether Bond (Pyridine O3 to Phenyl C1')	C–C Biaryl Bond (No OMe)
Pyridine H2	Absent (Substituted)	Present (Diagnostic Singlet/Doublet ~8.2 ppm)	Absent
Hydroxyl Signal	Present (Broad, ~9.0–10.5 ppm)	Absent	Present
Methoxy Signal	Singlet (~3.7–3.8 ppm)	Singlet (~3.8 ppm)	Absent
Key NOESY	Py-H4	Py-H2	Py-H4
	Ph-H6'	Ph-H6'	Ph-H2'/H6'

Experimental Protocol: Characterization Workflow

A. Sample Preparation[1][2][3][4]

- Solvent Selection:

- DMSO-

(Recommended): Essential for observing the labile –OH proton, which is often crucial for confirming the "3-ol" motif. The intramolecular H-bond (

) stabilizes this signal.

- CDCl

: Useful for resolution of the aromatic region but may cause the –OH signal to broaden or disappear due to exchange.

- Concentration: 10–15 mg in 0.6 mL solvent for clear

C and 2D acquisition.

B. Acquisition Parameters (400 MHz equivalent)

- H NMR: Spectral width -2 to 14 ppm; Relaxation delay ()
2.0 s to ensure integration accuracy of the aromatic protons.
- C NMR: Proton-decoupled;
256 scans.
- 2D Experiments: COSY (connectivity), HSQC (C-H correlation), and HMBC (Long-range connectivity—critical for quaternary carbons).

Spectral Analysis & Assignment

H NMR Assignment (DMSO-)

Note: Chemical shifts (

) are representative estimates based on substituent additivity rules and analogous biaryl systems.

1. The Diagnostic Region (Non-Aromatic)

- ~10.2 ppm (1H, s, br):Hydroxyl (–OH).
 - Insight: The downfield shift indicates intramolecular hydrogen bonding with the pyridine nitrogen. If this signal is missing in DMSO, suspect
-alkylation.
- ~3.75 ppm (3H, s):Methoxy (–OCH)
)
 - Validation: Integration must be exactly 3:1 relative to single aromatic protons.

2. The Pyridine Ring (Heterocyclic Zone)

- ~8.15 ppm (1H, dd, Hz):H-6.
 - Most deshielded aromatic proton due to proximity to Nitrogen.
- ~7.35 ppm (1H, dd, Hz):H-4.
 - Shielded relative to H-6 due to the ortho-hydroxyl group (electron-donating).
- ~7.20 ppm (1H, dd, Hz):H-5.
 - Couples to both H-4 and H-6.[\[1\]](#)

3. The Phenyl Ring (Biaryl Zone)

- ~7.40–7.50 ppm (2H, m):H-4' and H-6'.
 - H-6' is often deshielded by the pyridine ring current but sterically twisted.
- ~7.10 ppm (1H, d, Hz):H-3'.
 - Ortho to the methoxy group; typically shielded.
- ~7.05 ppm (1H, t):H-5'.

C NMR Key Signals[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

- ~55.5 ppm: Methoxy carbon (–OCH₃).
- ~152.0 ppm: Pyridine C-3 (C–OH).
- ~157.0 ppm: Phenyl C-2' (C–OMe).

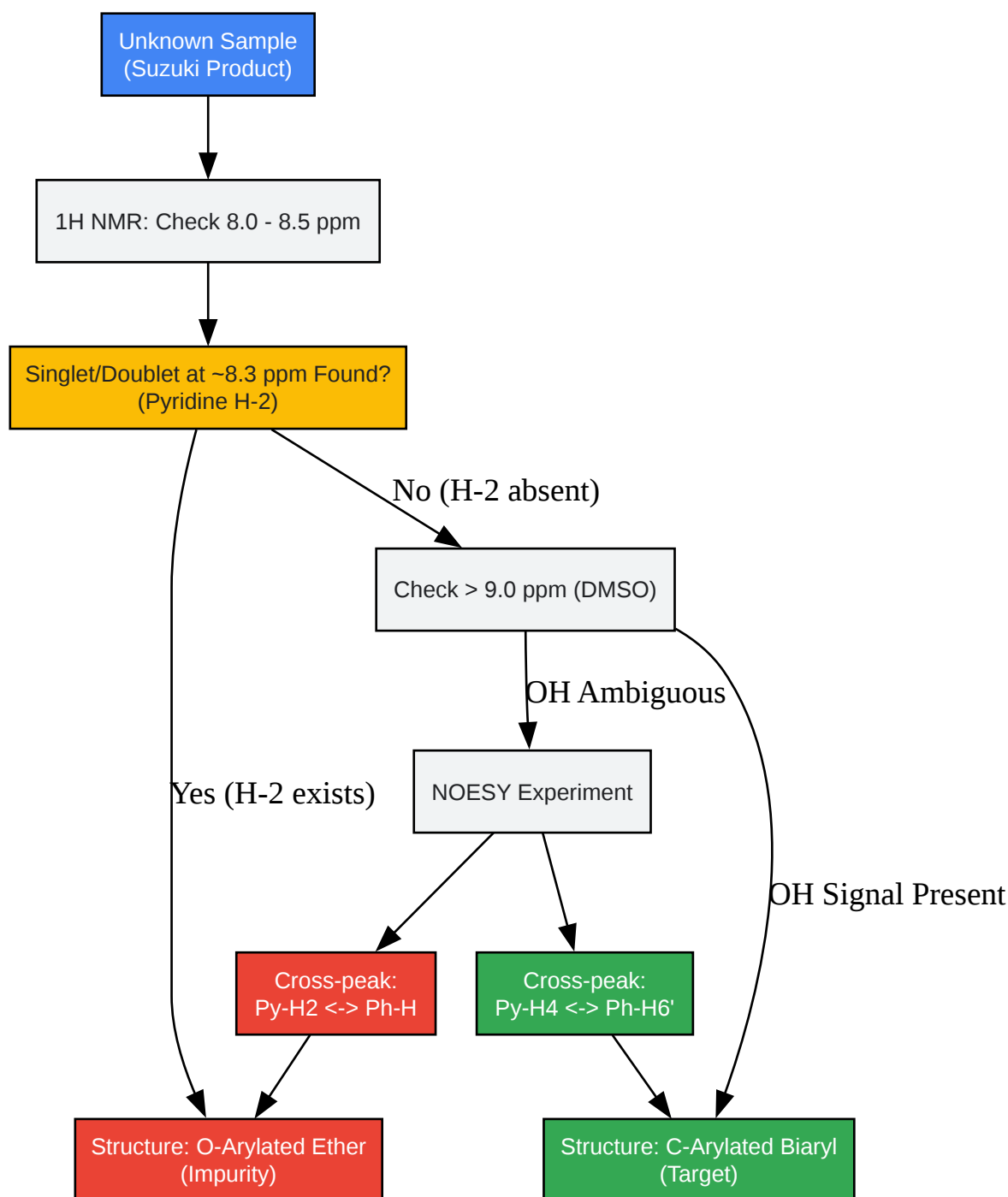
- ~145.0 ppm: Pyridine C-2 (Quaternary biaryl junction). Confirm via HMBC from H-4 and H-6'.

Structural Validation Logic (Graphviz)

The following diagram illustrates the logical flow to distinguish the Target (

-arylated) from the Impurity (

-arylated) using 2D NMR correlations.



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Caption: Decision tree for distinguishing the target 2-substituted pyridine from the 3-substituted ether impurity.

Detailed Comparison with Alternatives

Scenario 1: Target vs. Regioisomer (3-Methoxy isomer)

If the starting material was 3-methoxyphenylboronic acid (or if migration occurred), you would obtain 2-(3-methoxyphenyl)pyridin-3-ol.

- Differentiation:
 - Target (2-OMe): The phenyl ring system is ABCD (four adjacent protons) or similar. H-3' is a doublet.^[1]^[2]
 - Alternative (3-OMe): The phenyl ring system has an isolated proton at H-2' (Singlet-like).
 - NOE: The Target shows NOE between OMe and H-3'. The Alternative shows NOE between OMe and H-2' AND H-4'.

Scenario 2: Target vs. Parent (2-Phenylpyridin-3-ol)

- Performance Impact: The 2-methoxy group forces the biaryl system out of planarity due to steric clash with the pyridine nitrogen or the C3-hydroxyl.
- Spectral Consequence:
 - Shielding: The phenyl protons in the target may appear slightly upfield compared to the planar 2-phenylpyridine due to the loss of conjugation (reduced ring current effect).
 - OH Shift: The intramolecular H-bond strength may be modulated by the twist, altering the OH chemical shift compared to the parent.

References

- General Synthesis of 2-Aryl-3-hydroxypyridines
 - Suzuki-Miyaura coupling protocols for hydroxypyridines.
 - Source:
- NMR of Hydroxypyridines
 - Characterization of 3-hydroxypyridine tautomers and deriv

- Source:
- Distinction of C- vs O-Arylation
 - Methodologies for distinguishing ether vs biaryl isomers in pyridine chemistry.
 - Source: (Representative context for biaryl vs ether selectivity).

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Sources

- [1. A Complete ¹H and ¹³C NMR Data Assignment for Three 3-\[Substituted methylidene\]-1H,3H-naphtho-\[1,8-cd\]-pyran-1-ones \[mdpi.com\]](#)
- [2. westmont.edu \[westmont.edu\]](#)
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